

"Disperse Red 74" chemical and physical properties

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Compound of Interest

Compound Name: Disperse Red 74

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Disperse Red 74: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Red 74 is a monoazo dye characterized by its brilliant yellow-red to purple-sauce color.[1][2][3] Primarily utilized in the textile industry, it is effective for dyeing polyester and its blended fabrics, as well as acetate and triacetate fibers, through high-temperature and high-pressure methods.[2][3] This technical guide provides an in-depth overview of the chemical and physical properties of **Disperse Red 74**, along with relevant experimental protocols and a visualization of its synthesis pathway.

Chemical and Physical Properties

Disperse Red 74 is an organic compound with the molecular formula $C_{22}H_{25}N_5O_7$. [1][2][4][5][6] It is classified as a single azo dye.[2] The physical and chemical characteristics of **Disperse Red 74** are summarized in the tables below.

General and Physical Properties

Property	Value	Source(s)
Appearance	Purple-sauce color powder, Dark reddish-brown powder	[1][2][3]
Molecular Formula	C ₂₂ H ₂₅ N ₅ O ₇	[1][2][4][5][6]
Molecular Weight	471.46 g/mol	[2][4][5][6]
CAS Number	61703-11-5	[1][2][5][6]
Boiling Point (Calculated)	686.4 ± 55.0 °C at 760 mmHg	[7]
Density (Calculated)	1.3 ± 0.1 g/cm ³	[7]
Flash Point (Calculated)	368.9 ± 31.5 °C	[7]
Vapor Pressure (Calculated)	0.0 ± 2.1 mmHg at 25°C	[7]
Index of Refraction (Calculated)	1.592	[7]

Solubility and Spectral Properties

Property	Value	Source(s)
Solubility	Soluble in ethanol and acetone. Limited water solubility (≤0.1 g/L).	[1][2][3][5]
Maximum Absorption Wavelength (λ _{max})	496 nm	[1]
LogP (Calculated)	4.12	[7]

Experimental Protocols

Detailed experimental protocols for the determination of the specific physical properties of **Disperse Red 74** are not readily available in the public domain. However, standardized methods for the analysis of azo dyes and disperse dyes are well-established.

Melting Point Determination (General Procedure)

The melting point of a solid organic compound can be determined using a capillary melting point apparatus.

- **Sample Preparation:** A small amount of the dry **Disperse Red 74** powder is packed into a capillary tube, which is sealed at one end. The sample height in the tube should be approximately 1-2 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a thermometer.
- **Heating:** The sample is heated at a slow, controlled rate.
- **Observation:** The temperature at which the solid first begins to melt and the temperature at which the entire sample becomes a liquid are recorded as the melting range. A sharp melting range (0.5-1.0 °C) is indicative of a pure compound.

UV-Vis Spectroscopy (General Procedure)

The maximum absorption wavelength (λ_{max}) of **Disperse Red 74** can be determined using a UV-Vis spectrophotometer.

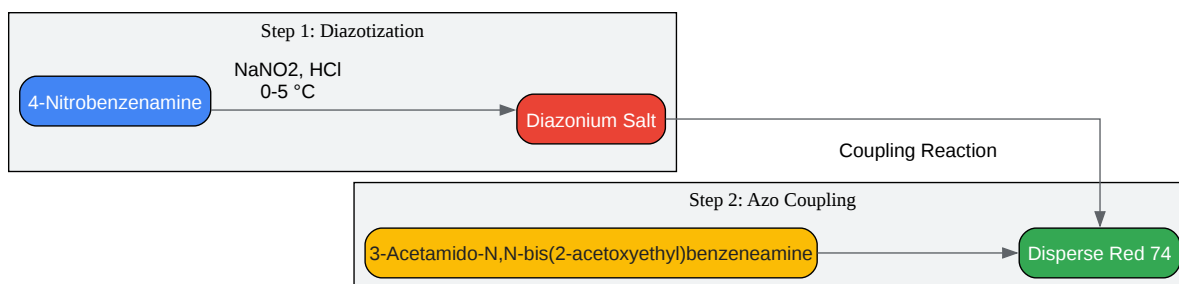
- **Solution Preparation:** A dilute solution of **Disperse Red 74** is prepared by dissolving a precisely weighed sample in a suitable solvent, such as ethanol or acetone, in a volumetric flask.
- **Instrument Setup:** The spectrophotometer is calibrated using a reference cuvette containing the pure solvent.
- **Measurement:** The sample solution is placed in a cuvette, and the absorbance is measured over a range of wavelengths (e.g., 300-700 nm).
- **Data Analysis:** The wavelength at which the maximum absorbance occurs is identified as the λ_{max} .

Synthesis of Disperse Red 74

The synthesis of **Disperse Red 74** is a two-step process involving diazotization followed by an azo coupling reaction.

- **Diazotization:** 4-Nitrobenzenamine is treated with an acidic solution of sodium nitrite at a low temperature (0-5 °C) to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then reacted with 3-Acetamido-N,N-bis(2-acetoxyethyl)benzeneamine. This coupling reaction yields the final **Disperse Red 74** dye.

The workflow for the synthesis of **Disperse Red 74** is illustrated in the diagram below.



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Caption: Synthesis workflow for **Disperse Red 74**.

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